

Application Notes and Protocols: ML365 for Thallium Flux Fluorescent Assays

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Compound of Interest

Compound Name: ML365

Cat. No.: B15586086

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Introduction

ML365 is a potent and selective small-molecule inhibitor of the two-pore domain potassium (K2P) channel TASK-1 (KCNK3).[1][2][3] Thallium flux fluorescent assays provide a robust and high-throughput method for studying potassium channel activity.[4][5] This document outlines the application of **ML365** in thallium flux assays for the characterization of TASK-1 channel inhibition and provides detailed protocols for its use.

Thallium ions (Tl^+) act as a surrogate for potassium ions (K^+) and can pass through open potassium channels.[5][6] Inside the cell, Tl^+ binds to a fluorescent indicator dye, leading to an increase in fluorescence intensity.[5][7] Inhibitors of potassium channels, such as **ML365**, block the entry of Tl^+ , resulting in a reduced fluorescent signal. This principle allows for the quantitative assessment of channel activity and inhibitor potency.

Principle of the Thallium Flux Assay

The thallium flux assay relies on the permeability of potassium channels to thallium ions and the use of a thallium-sensitive fluorescent dye. In resting cells, the potassium channels are

predominantly closed, and the intracellular fluorescence is low. Upon stimulation that opens the channels, thallium ions from the extracellular medium flow into the cells down their concentration gradient. The influx of thallium leads to a significant increase in the fluorescence of the intracellular indicator dye. The rate of this fluorescence increase is proportional to the number of open channels and, therefore, to the channel activity.^[5] When an inhibitor like **ML365** is present, it blocks the channel pore, preventing thallium influx and thus attenuating the increase in fluorescence.

Data Presentation

ML365 Inhibitory Activity

ML365 demonstrates high potency and selectivity for the TASK-1 potassium channel. The half-maximal inhibitory concentration (IC₅₀) is a measure of the concentration of a drug that is required for 50% inhibition in vitro.

Target Channel	Assay Type	IC ₅₀ Value	Reference
TASK-1 (KCNK3)	Thallium Influx Fluorescent Assay	4 nM	[1] [2] [3]
TASK-1 (KCNK3)	Automated Electrophysiology Assay	16 nM	[1] [2]
TASK-3 (KCNK9)	Thallium Influx Fluorescent Assay	0.26 µM (260 nM)	[7]
TWIK2	Whole-cell Voltage- clamp Recording	4.07 µM	[8] [9] [10]

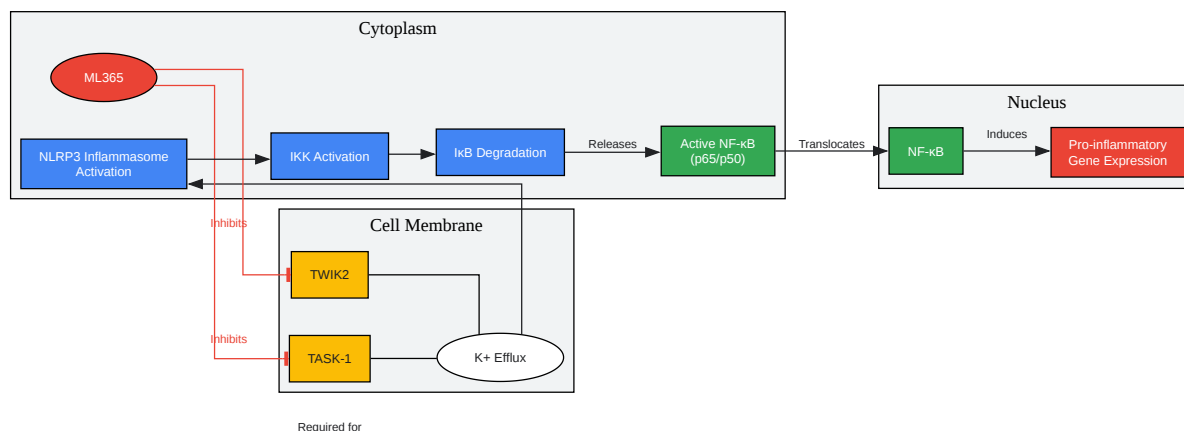
Selectivity Profile of ML365

The selectivity of **ML365** has been evaluated against a panel of other potassium channels. The following table summarizes the inhibitory effect of **ML365** at a concentration of 1 µM and 30 µM on various channels, demonstrating its high selectivity for TASK-1.

Channel	% Inhibition at 1 μ M ML365	% Inhibition at 30 μ M ML365	Reference
TASK-1	~95%	Not Reported	[11]
TASK-3	~40%	>60-fold less potent than for TASK-1	[1][2][11]
Kir2.1	<10%	Little to no inhibition	[1][2]
KCNQ2	<20%	Little to no inhibition	[1][2][7]
hERG	<10%	Little to no inhibition	[1][2]
TWIK1	Not Reported	No effect at 10 μ M	[8]
THIK1	Not Reported	No effect	[8]

Signaling Pathways

ML365, through its inhibition of potassium channels like TASK-1 and TWIK2, can modulate downstream signaling pathways, including the NF- κ B pathway, which is crucial in regulating inflammatory responses.[8][9] Inhibition of potassium efflux by **ML365** can prevent the activation of the NLRP3 inflammasome and subsequent inflammatory cascades.[8][9][10]



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Caption: **ML365** inhibits TASK-1 and TWIK2, blocking K⁺ efflux and subsequent NF-κB activation.

Experimental Protocols

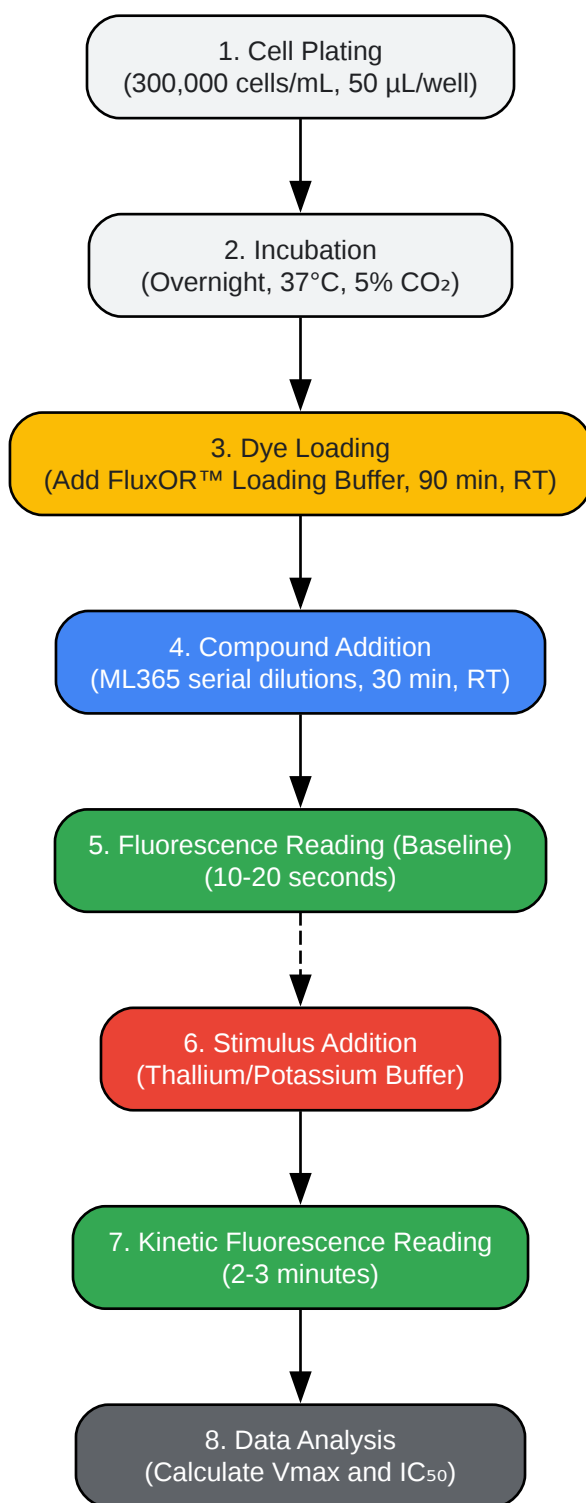
This section provides a detailed protocol for a thallium flux assay to determine the IC₅₀ of **ML365** for TASK-1 channels expressed in a suitable mammalian cell line (e.g., CHO or HEK-293 cells).[6][7]

Materials and Reagents

- Cell Line: CHO or HEK-293 cells stably expressing human TASK-1.
- Culture Medium: DMEM/high glucose, 10% Fetal Bovine Serum (FBS), 50 IU/mL penicillin, 50 µg/mL streptomycin, and appropriate selection antibiotics (e.g., 15 µg/mL Blasticidin S and 400 µg/mL hygromycin).[7]

- Assay Plate: 384-well, black, clear-bottom microplates.
- Thallium Flux Assay Kit: e.g., FluxOR™ or FLIPR Potassium Assay Kit. These kits typically contain:
 - Thallium-sensitive dye (e.g., FluxOR™ reagent)
 - PowerLoad™ Concentrate
 - Probenecid
 - Assay Buffer (HBSS)
 - Stimulus Buffer containing Thallium Sulfate (Ti_2SO_4) and Potassium Sulfate (K_2SO_4)
- **ML365** Stock Solution: 10 mM in DMSO.
- Control Inhibitor: A known non-selective potassium channel blocker for positive control.
- Vehicle Control: DMSO.
- Plate Reader: A fluorescence plate reader with automated liquid handling capabilities (e.g., FLIPR or FlexStation).

Experimental Workflow Diagram



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- To cite this document: BenchChem. [Application Notes and Protocols: ML365 for Thallium Flux Fluorescent Assays]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15586086/docs#application-notes-and-protocols-ml365-for-thallium-flux-fluorescent-assays>]

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